

# troubleshooting poor solubility of fluorene-based polymers

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## Compound of Interest

Compound Name: *9H-fluorene-2,7-diamine hydrochloride*  
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## Technical Support Center: Fluorene-Based Polymers

A Guide for Researchers, Scientists, and Drug Development Professionals

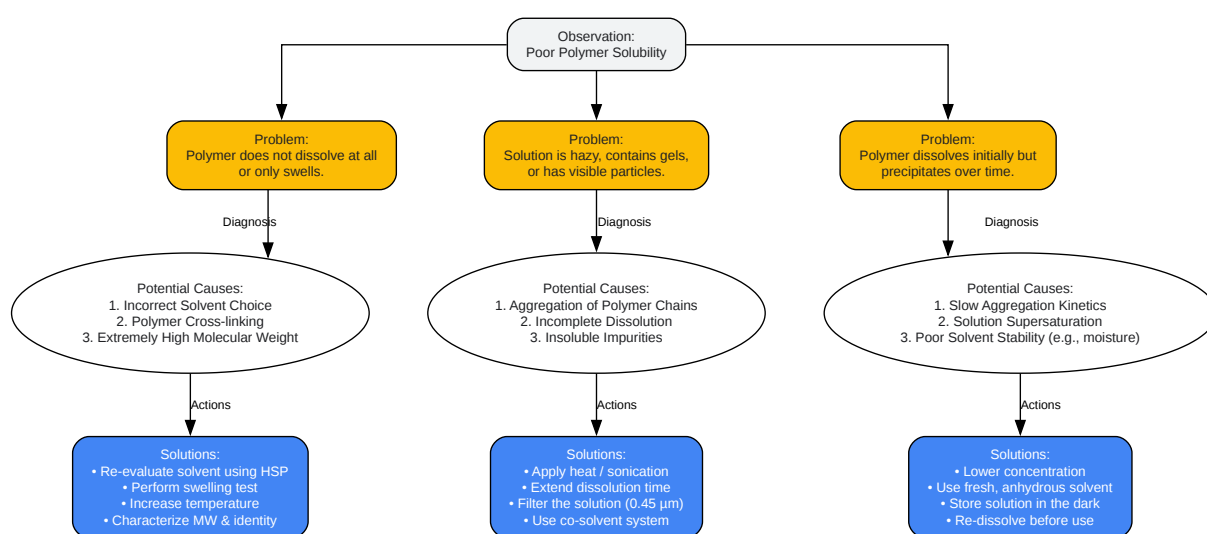
Welcome to the Technical Support Center. As a Senior Application Scientist, I've designed this guide to address the most common and challenging solubility issues encountered with fluorene-based polymers. The inherent rigidity and strong  $\pi$ - $\pi$  interactions of the conjugated backbone make these materials prone to aggregation and, consequently, poor solubility. This guide provides a logical framework for diagnosing problems, understanding the underlying chemical principles, and implementing effective solutions in your experiments.

### Section 1: Interactive Troubleshooting Guide

Poor solubility can manifest in several ways. Use this guide to diagnose your specific issue and find targeted solutions. Start by identifying which observation best describes your situation.

## Diagnostic Workflow

This workflow will guide you to the most relevant troubleshooting section based on your experimental observations.



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Caption: Diagnostic workflow for troubleshooting poor solubility.

## Q&A: Detailed Troubleshooting Steps

**Problem:** Polymer does not dissolve at all or only swells.

**Q:** I've added my fluorene-based polymer to a common solvent like chloroform or THF, but it's not dissolving, even after hours of stirring. What's happening?

A: This is a common but critical issue. The complete failure to dissolve points to a fundamental mismatch between the polymer and the solvent or an intrinsic property of your specific polymer batch.

- **Causality 1: Incorrect Solvent Choice.** The principle of "like dissolves like" is a useful starting point, but for polymers, it's more nuanced. The cohesive energy density of the solvent and polymer must be closely matched.[1] The planar, aromatic structure of polyfluorenes leads to strong intermolecular  $\pi$ -stacking, which solvent molecules must overcome.[2] If the solvent-polymer interaction energy is not strong enough to compensate for the energy holding the polymer chains together, dissolution will not occur.[3]
- **Causality 2: Polymer Cross-linking.** If the material swells into a gel-like mass but never truly dissolves, it is almost certainly cross-linked.[4] Cross-links are covalent bonds between polymer chains that create a single, macroscopic network molecule, which cannot be dissolved, only swollen by a compatible solvent. This can sometimes occur unintentionally during synthesis or storage through oxidative processes.
- **Causality 3: Extremely High Molecular Weight (MW).** While higher MW can be desirable for some device properties, it drastically reduces solubility.[5][6] Longer chains have more entanglement and a greater cumulative cohesive energy, making it exponentially more difficult for solvent molecules to penetrate and separate them.[7]

#### Recommended Actions:

- **Verify Your Solvent System:** Don't rely on trial and error. Use Hansen Solubility Parameters (HSP) to make a rational solvent choice. (See the detailed protocol in Section 3).
- **Test for Cross-linking:** Place a small amount of the polymer in a vial with a good solvent (e.g., chloroform). Let it sit for 24 hours. If it only swells and does not form a true solution, the polymer is cross-linked and cannot be dissolved.[4]
- **Apply Thermal Energy:** Gently heat the mixture (e.g., to 40-60°C) with continuous stirring.[8] [9] Increased thermal energy can help overcome the activation energy for dissolution. However, be cautious, as prolonged heating can sometimes promote aggregation in certain systems.

- **Characterize Your Material:** If possible, verify the polymer's identity and MW. Use Gel Permeation Chromatography (GPC) to check the molecular weight and distribution. An unexpectedly high MW could be the root cause.[4] Use FT-IR or NMR to confirm you have the correct chemical structure.

## Problem: Solution is hazy, contains gels, or has visible particles.

Q: My polymer seems to dissolve, but the resulting solution isn't clear. It's hazy, and I can see small, gel-like particles. What do these particles represent?

A: This indicates partial or incomplete dissolution, which is often caused by polymer aggregation.

- **Causality 1: Aggregation.** Fluorene-based polymers have a strong tendency for their rigid backbones to stack together through  $\pi$ - $\pi$  interactions, forming aggregates.[10][11] These aggregates can range from nano- to micrometer in size and behave like insoluble particles, scattering light and causing the solution to appear hazy.[12] This behavior is a direct consequence of the polymer trying to minimize its interaction with the solvent by creating locally ordered, solid-like domains within the solution.[13]
- **Causality 2: Incomplete Dissolution.** The highest molecular weight fractions of your polymer sample (which is inevitably a distribution of chain lengths) will be the most difficult to dissolve.[14] The haze you see could be these stubborn, longer chains that have yet to be fully solvated. The dissolution of polymers is a slow process that involves initial swelling followed by the disentanglement of individual chains.[5]
- **Causality 3: Insoluble Impurities.** Don't rule out impurities from the synthesis, such as residual catalyst or side-reaction products, which may be insoluble in your chosen solvent.[4]

### Recommended Actions:

- **Sonication:** Use a bath or probe sonicator. The high-frequency sound waves create cavitation bubbles that generate localized, intense energy, which can physically break apart aggregates and accelerate the dissolution of high MW fractions.[4]
- **Extended Dissolution Time with Heat:** Continue stirring the solution, perhaps with gentle heating (40-60°C), for an extended period (e.g., 12-24 hours).[9] This gives the solvent more

time to penetrate the polymer coils and disentangle the chains.

- Filtration: If the particles persist, filter the solution through a 0.2 or 0.45  $\mu\text{m}$  PTFE syringe filter.<sup>[4]</sup> This will remove insoluble impurities and larger aggregates. Note that this may slightly lower the concentration and selectively remove the highest MW fractions, but it will result in a homogenous solution suitable for many applications like spin-coating.
- Use a Co-solvent System: Sometimes, a mixture of two miscible "good" solvents works better than either one alone. This can fine-tune the overall Hansen Solubility Parameters of the solvent system to better match the polymer.<sup>[15]</sup>

## Problem: Polymer dissolves initially but precipitates over time.

Q: I successfully made a clear solution, but after a day or two, I see a precipitate forming at the bottom of the vial. Why is this happening?

A: This is a classic sign of a thermodynamically unstable solution, where the polymer chains are slowly re-aggregating.

- Causality 1: Slow Aggregation Kinetics. The process of polymer chains finding each other and stacking into an energetically favorable aggregated state can be slow.<sup>[12]</sup> You may have created a clear, kinetically trapped solution of dissolved chains, but over time, these chains rearrange into insoluble aggregates. This is particularly common in moderately poor solvents.<sup>[16]</sup>
- Causality 2: Supersaturation. You may have dissolved the polymer at an elevated temperature, creating a supersaturated solution. As the solution cools to room temperature, the solubility limit decreases, and the excess polymer crashes out.<sup>[4]</sup>
- Causality 3: Solvent Quality Degradation. Many organic solvents are hygroscopic and will absorb atmospheric moisture over time. Water is a non-solvent for most fluorene-based polymers. Its presence can drastically lower the overall solvent quality, triggering precipitation.<sup>[4][17]</sup>

Recommended Actions:

- **Prepare Fresh Solutions:** For critical experiments, it is always best practice to prepare solutions fresh and use them within a few hours.[4]
- **Work with Lower Concentrations:** If precipitation is a recurring issue, try working with more dilute solutions.
- **Ensure Anhydrous Conditions:** Use fresh, anhydrous grade solvents and store your prepared solutions in tightly sealed vials, possibly with a desiccant or under an inert atmosphere (e.g., nitrogen or argon).[4]
- **Re-dissolve Before Use:** If a solution must be stored, you can often re-dissolve the precipitate by gently warming and sonicating the solution before use. However, be aware that the aggregation-dissolution cycle may alter the solution's properties.

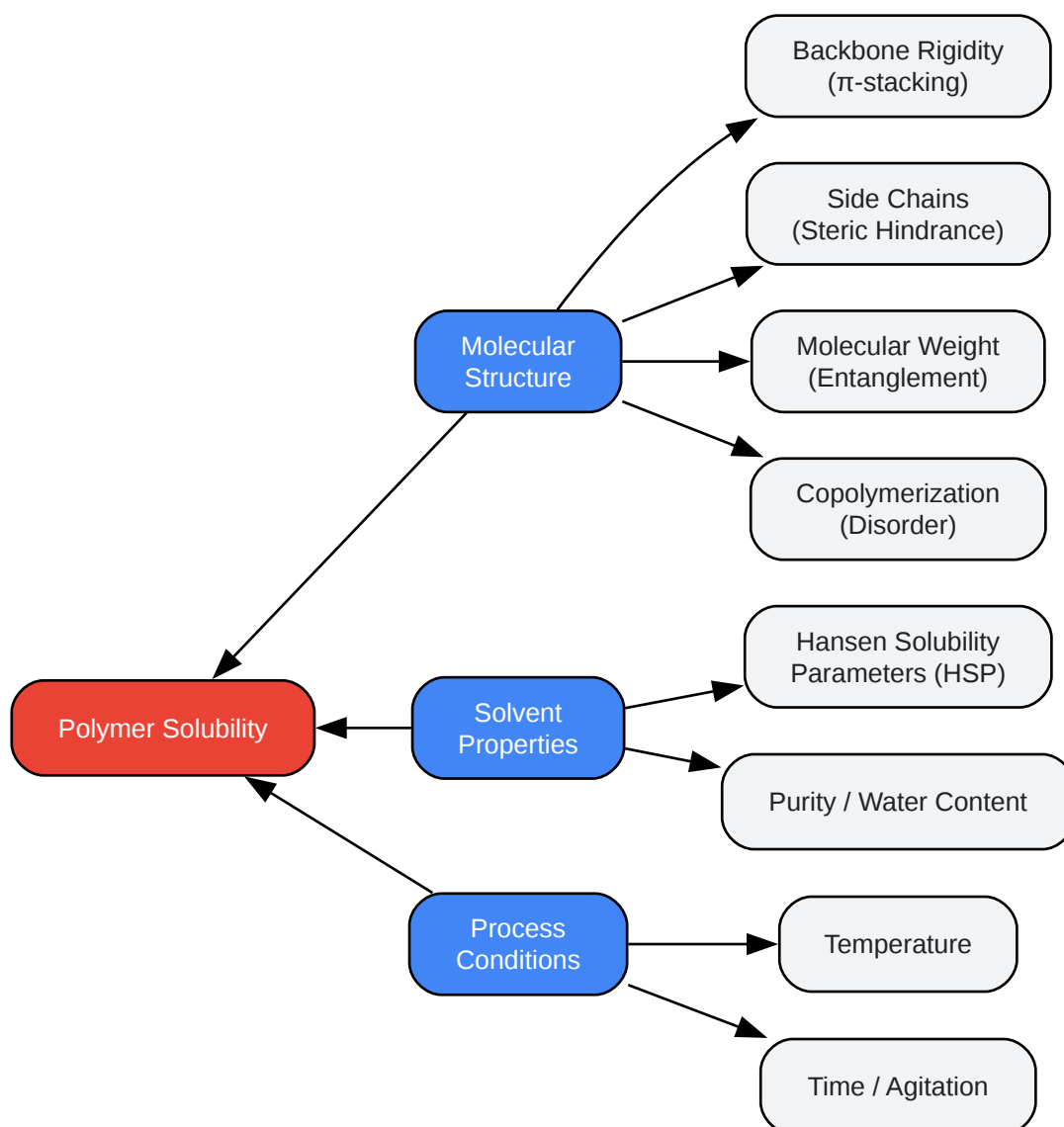
## Section 2: Frequently Asked Questions (FAQs)

This section addresses the fundamental principles governing the solubility of fluorene-based polymers.

Q1: What are the key molecular features of fluorene-based polymers that make them so difficult to dissolve?

A: The solubility challenge is rooted in the polymer's molecular architecture. The primary factors are:

- **Rigid, Planar Backbone:** The fluorene unit and other co-monomers create a conjugated backbone that is relatively stiff and planar. This geometry is ideal for  $\pi$ - $\pi$  stacking, where the electron clouds of adjacent polymer chains interact strongly, leading to aggregation.[2][10] Overcoming these strong, non-covalent interactions requires a very good solvent.
- **High Molecular Weight (MW):** As chain length increases, the number of intermolecular interactions per chain increases, and the chains become more entangled. This significantly raises the energy barrier for dissolution.[5][7]
- **Crystallinity:** While many conjugated polymers are amorphous, regions of local order or crystallinity can form. These crystalline domains are tightly packed and highly resistant to solvent penetration, acting like cross-links and severely limiting solubility.[3][7]



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Caption: Key factors influencing the solubility of fluorene-based polymers.

Q2: How can I synthetically modify a fluorene polymer to improve its solubility?

A: Synthetic chemistry offers powerful tools to preemptively address solubility issues. The most effective strategies involve disrupting the intermolecular forces that lead to aggregation.

- Side-Chain Engineering: This is the most common and effective strategy. Attaching long, bulky, or branched alkyl chains to the C9 position of the fluorene monomer increases the distance between the rigid polymer backbones.<sup>[10][18]</sup> This steric hindrance physically

prevents the chains from getting close enough to engage in strong  $\pi$ - $\pi$  stacking, allowing solvent molecules to solvate them more easily.[2] Introducing polar functional groups into the side chains can also enhance solubility in more polar solvents.[19]

- Copolymerization: Introducing a second, structurally different monomer into the polymer backbone can disrupt its linearity and planarity. Incorporating "kinked" units, such as carbazole linked through its 3,6 positions, breaks up the long, straight segments of the polyfluorene chain, which discourages aggregation and can improve solubility.[20]
- End-Capping: Aggregation can be initiated at the ends of the polymer chains. By "capping" the chains with bulky chemical groups, you can sterically block this end-to-end interaction, which helps to keep the polymers dispersed in solution.[10]
- Control of Molecular Weight: During synthesis, reaction conditions can be tuned to target a lower molecular weight, which generally correlates with better solubility.[5][21]

Q3: What is aggregation, and how does it impact my experiments beyond just making the polymer hard to dissolve?

A: Aggregation is the non-covalent self-assembly of polymer chains in solution, driven primarily by  $\pi$ - $\pi$  stacking interactions.[11] While it is a primary cause of poor solubility, its effects are far-reaching and can significantly impact the material's performance in devices.

- Optical Properties: Aggregation often leads to changes in the polymer's absorption and emission spectra. It can cause a red-shift in the fluorescence emission and frequently leads to the appearance of a broad, low-energy, green emission band.[10] This "excimer" or aggregate emission is detrimental in applications like Organic Light-Emitting Diodes (OLEDs), where color purity is essential.[22]
- Film Morphology: The state of aggregation in solution directly influences the morphology of the thin film cast from it.[12][13] A solution with significant aggregation will likely produce a rough, non-uniform film with poor device performance. Controlling aggregation in the "ink" is crucial for achieving high-performance printed electronics.
- Charge Transport: While some degree of ordered packing is necessary for efficient charge transport, uncontrolled, large-scale aggregation can create domain boundaries that act as traps for charge carriers, ultimately lowering device mobility.[6][23]

Q4: What are Hansen Solubility Parameters (HSP) and how do I use them to choose a solvent?

A: Hansen Solubility Parameters are a powerful, semi-empirical tool for predicting polymer solubility.<sup>[24]</sup> The model deconstructs the total Hildebrand solubility parameter into three components:

- $\delta D$ : Energy from dispersion forces.
- $\delta P$ : Energy from polar forces.
- $\delta H$ : Energy from hydrogen bonding forces.

Every solvent and polymer can be described by a point in this 3D "Hansen space" ( $\delta D$ ,  $\delta P$ ,  $\delta H$ ). The core principle is that solvents with Hansen parameters close to those of the polymer will be good solvents.<sup>[15]</sup> For a given polymer, we can define a "solubility sphere" in Hansen space. Solvents whose coordinates fall inside this sphere will dissolve the polymer, while those outside will not.<sup>[1][24]</sup> You can use tabulated HSP values for common solvents to select candidates that are mathematically "close" to your polymer's expected parameters, vastly improving your chances of success over random selection.

## Section 3: Protocols and Data

### Protocol 1: Standard Method for Dissolving Fluorene-Based Polymers

This protocol provides a robust starting point for dissolving your polymer.

- **Preparation:** Ensure your polymer has been dried under vacuum to remove residual solvents or moisture.<sup>[8]</sup> Use only high-purity, anhydrous grade solvents for your dissolution tests.<sup>[4]</sup>
- **Weighing:** Accurately weigh the desired amount of polymer into a clean, dry glass vial equipped with a magnetic stir bar.
- **Solvent Addition:** Add the precise volume of solvent to achieve your target concentration (e.g., 5-10 mg/mL is a common starting point).

- **Stirring:** Seal the vial tightly to prevent solvent evaporation and begin stirring at room temperature. For high MW polymers, dissolution can take several hours to days.[9]
- **Applying Energy (If Necessary):**
  - **Heat:** If dissolution is slow, place the vial in a heating block or oil bath set to 40-60°C. Do not exceed the solvent's boiling point.[8]
  - **Sonication:** Alternatively, place the sealed vial in an ultrasonic bath for 15-30 minute intervals.
- **Inspection & Filtration:** Once the polymer appears dissolved, hold the vial up to a light source to check for haze or suspended particles. If the solution is not perfectly clear, filter it through a 0.45  $\mu\text{m}$  PTFE syringe filter to remove any remaining aggregates or impurities.[4]

## Protocol 2: Experimental Estimation of a Polymer's Hansen Solubility Sphere

This method allows you to empirically determine the HSP of your novel polymer.

- **Solvent Selection:** Choose a set of 15-20 solvents with a wide range of known HSP values ( $\delta\text{D}$ ,  $\delta\text{P}$ ,  $\delta\text{H}$ ).[25] Include solvents you expect to be good, bad, and borderline.
- **Solubility Test:** For each solvent, attempt to dissolve a small, fixed amount of your polymer (e.g., 1 mg in 1 mL of solvent).
- **Scoring:** After a set time (e.g., 24 hours), score the results. A simple binary system (1 = soluble, 0 = insoluble/swollen) is often sufficient. A "soluble" sample should be a perfectly clear, homogenous solution.
- **Data Plotting:** Using software with HSP capabilities (or a 3D scatter plot), plot the coordinates of all tested solvents. Color the points representing "good" solvents differently from the "bad" ones.
- **Determine the Sphere:** The goal is to find the center point ( $\delta\text{D}$ ,  $\delta\text{P}$ ,  $\delta\text{H}$ ) and radius (R) of a sphere that best encloses all the "good" solvents while excluding the "bad" ones.[15] This

central point represents the calculated Hansen Solubility Parameters for your polymer. You can now use these values to predict other good solvents or design optimal solvent blends.

## Data Table: Hansen Solubility Parameters of Common Solvents

Use this table to select solvents for your experiments. The goal is to match the polymer's HSP as closely as possible. All values are in  $\text{MPa}^{0.5}$ .[\[24\]](#)

Solvent	$\delta D$ (Dispersion)	$\delta P$ (Polar)	$\delta H$ (H-Bonding)
n-Hexane	14.9	0.0	0.0
Toluene	18.0	1.4	2.0
Tetrahydrofuran (THF)	16.8	5.7	8.0
Chloroform	17.8	3.1	5.7
Dichloromethane	17.0	7.3	7.1
Chlorobenzene	19.0	4.3	2.0
Acetone	15.5	10.4	7.0
N,N-Dimethylformamide (DMF)	17.4	13.7	11.3
Dimethyl Sulfoxide (DMSO)	18.4	16.4	10.2

## References

- Wikipedia. Polyfluorene. [\[Link\]](#)
- Lee, S. H., et al. (2004). Decreased Aggregation Phenomena in Polyfluorenes by Introducing Carbazole Copolymer Units. *Macromolecules*. [\[Link\]](#)
- Conrad-Burton, F. S., et al. (2026). Time-Dependent Structure Assessment of Conjugated Polymer Aggregates in Solution by Single-Molecule Fluorescence Spectroscopy. *ACS Nano*.

[\[Link\]](#)

- Hill, E. H. (2018). Novel Fluorescent Fluorene-Containing Conjugated Polymers: Synthesis, Photophysical Properties, and Application for the Detection of Bisphenols. DigitalCommons@URI. [\[Link\]](#)
- Wang, Z., et al. (2022). Simultaneously Improving the Optical, Dielectric, and Solubility Properties of Fluorene-Based Polyimide with Silyl Ether Side Groups. ACS Omega. [\[Link\]](#)
- Quora. (2021). What various factors affect the solubility of polymers?[\[Link\]](#)
- Bourgeat-Lami, E., et al. (2023). Decoration of Polyfluorene-Wrapped Carbon Nanotubes with Photocleavable Side-Chains. Polymers. [\[Link\]](#)
- Hansen, C. M. Hansen Solubility Parameters for Various Polymers. [\[Link\]](#)
- Pohler, S. A. (2023). Experimental Procedures for the Measurement of Polymer Solubility and Rheological Properties. Defense Technical Information Center. [\[Link\]](#)
- Wikipedia. Hansen solubility parameter. [\[Link\]](#)
- Roy, A., et al. (2022). Understanding Solution State Conformation and Aggregate Structure of Conjugated Polymers via Small Angle X-ray Scattering. ORBi UMONS. [\[Link\]](#)
- Park, K. (1997). Improved method to calculate Hansen solubility parameters of a polymer. Journal of Applied Polymer Science. [\[Link\]](#)
- Schoff, C. K. (2018). Hansen Solubility Parameters (HSP): 1—Introduction. American Coatings Association. [\[Link\]](#)
- Zhao, W., et al. (2020). Chain rigidity controlled aggregation ability and solid-state microstructures for efficient stretchable conjugated polymer films. OSTI.GOV. [\[Link\]](#)
- Patra, T., et al. (2019). Critical Assessment of the Hildebrand and Hansen Solubility Parameters for Polymers. Journal of Chemical Information and Modeling. [\[Link\]](#)
- Wang, Z., et al. (2022). Simultaneously Improving the Optical, Dielectric, and Solubility Properties of Fluorene-Based Polyimide with Silyl Ether Side Groups. ACS Omega. [\[Link\]](#)

- Gauthron, B., et al. (2002). Fluorene–fluorenone copolymer: Stable and efficient yellow-emitting material for electroluminescent devices. *Applied Physics Letters*. [[Link](#)]
- Wyant, K. A., et al. (2011). Molecular Weight Effect on the formation of  $\beta$  Phase Poly(9,9'-dioctylfluorene) in Dilute Solutions. *The Journal of Physical Chemistry B*. [[Link](#)]
- Zhang, Z., et al. (2024). Modulating Aggregation Structure and Properties of Conjugated Polymers via Ester Additives. *Macromolecules*. [[Link](#)]
- Bourgeat-Lami, E., et al. (2023). Decoration of Polyfluorene-Wrapped Carbon Nanotubes with Photocleavable Side-Chains. *MDPI*. [[Link](#)]
- Roy, A., et al. (2022). Understanding Solution State Conformation and Aggregate Structure of Conjugated Polymers via Small Angle X-ray Scattering. *NSF Public Access Repository*. [[Link](#)]
- ResearchGate. (2025). Synthesis of polyfluorene derivatives through polymer reaction. [[Link](#)]
- Cheng, S. X. Controlled Synthesis of Functional Polyfluorenes. [[Link](#)]
- de la Rosa, M. G., et al. (2025). Strong Anionic Fluorene Donor–Acceptor Copolyelectrolytes from Protected Hydrophobic Precursors. *Macromolecular Rapid Communications*. [[Link](#)]
- Liu, B., et al. (2018). Polyfluorene (PF) Single-Chain Conformation,  $\beta$  Conformation, and Its Stability and Chain Aggregation by Side-Chain Length Change in the Solution Dynamic Process. *The Journal of Physical Chemistry C*. [[Link](#)]
- ResearchGate. (2025). A fluorescent all-fluorene polyazomethine - Towards soluble conjugated polymers exhibiting high fluorescence and electrochromic properties. [[Link](#)]
- Thomas, J. A., et al. (2018). Terthiophene Functionalized Conjugated Triarm Polymers Containing Poly(fluorene-2,7-vinylene) Arms Having Different Cores—Synthesis and Their Unique Optical Properties. *ACS Omega*. [[Link](#)]
- ResearchGate. (2024). Impact of the alkyl side-chain length on solubility, interchain packing, and charge-transport properties of amorphous  $\pi$ -conjugated polymers. [[Link](#)]

- Figshare. (2010). Chain-Growth Synthesis of Polyfluorenes with Low Polydispersities, Block Copolymers of Fluorene, and End-Capped Polyfluorenes: Toward New Optoelectronic Materials. [\[Link\]](#)
- ResearchGate. (2017). Does polymer molecular weight generally affect its extractability (solubility) in organic solvents?[\[Link\]](#)
- NC State University Libraries. 10. Solubility parameters of polymers. [\[Link\]](#)
- VNUHCM Journal of Science and Technology Development. (2022). Synthesis and Optical Properties of Conjugated Copolymers based on Phenoxazine and Fluorene for an Activated Layer in Polymeric Solar Cell Applications. [\[Link\]](#)
- McNeill, C. R., & Grell, M. (2003). Influence of the Molecular Weight on the Thermotropic Alignment of Thin Liquid Crystalline Polyfluorene Copolymer Films. *Macromolecules*. [\[Link\]](#)
- Pharmaceutical Technology. (2025). Advancing Polymers for Solubility Enhancement. [\[Link\]](#)
- Kumar, J., et al. (2019). Molecular Design Principles for Achieving Strong Chiroptical Properties of Fluorene Copolymers in Thin Films. *Chemistry of Materials*. [\[Link\]](#)
- Kelly, G., & Jones, C. (2022). Dissolution Method Troubleshooting: An Industry Perspective. *Dissolution Technologies*. [\[Link\]](#)
- Wang, G., et al. (2019). A facile end-capping strategy with strong electron withdrawing groups for enhancing field-effect mobility. *Journal of Materials Chemistry C*. [\[Link\]](#)
- Theato, P., et al. (2015). Light-Induced Solubility Modulation of Polyfluorene To Enhance the Performance of OLEDs. *ACS Applied Materials & Interfaces*. [\[Link\]](#)
- de Boni, L., et al. (2025). Nonlinear Investigation of Fluorene-Benzothiadiazole Copolymers with Multiphoton Absorption and Highlights as Optical Limiters. *The Journal of Physical Chemistry B*. [\[Link\]](#)
- Sreearunothai, P., et al. (2008). Polyfluorene Derivatives: Effective Conjugation Lengths from Well-Defined Oligomers. *Macromolecules*. [\[Link\]](#)

- Savjani, K. T., et al. (2012). Drug Solubility: Importance and Enhancement Techniques. ISRN Pharmaceuticals. [[Link](#)]
- Kim, D. W., et al. (2022). Effects of Polymers on the Drug Solubility and Dissolution Enhancement of Poorly Water-Soluble Rivaroxaban. MDPI. [[Link](#)]
- ResearchGate. Solution processing of conjugated polymers: The effects of polymer solubility on the morphology and electronic properties of semiconducting polymer films. [[Link](#)]
- YouTube. (2025). Best Practices for Dissolving PLGA in Organic Solvents — Formulator Guide. [[Link](#)]

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- 3. Solubility parameters of polymers – Advances in Polymer Science [[ncstate.pressbooks.pub](https://ncstate.pressbooks.pub)]
- 4. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 5. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 6. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 7. [quora.com](https://quora.com) [[quora.com](https://quora.com)]
- 8. [apps.dtic.mil](https://apps.dtic.mil) [[apps.dtic.mil](https://apps.dtic.mil)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 10. Polyfluorene - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 11. [orbi.umons.ac.be](https://orbi.umons.ac.be) [[orbi.umons.ac.be](https://orbi.umons.ac.be)]
- 12. Time-Dependent Structure Assessment of Conjugated Polymer Aggregates in Solution by Single-Molecule Fluorescence Spectroscopy - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]

- [13. par.nsf.gov \[par.nsf.gov\]](https://par.nsf.gov)
- [14. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [15. paint.org \[paint.org\]](https://paint.org)
- [16. Strong Anionic Fluorene Donor–Acceptor Copolyelectrolytes from Protected Hydrophobic Precursors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. dissolutiontech.com \[dissolutiontech.com\]](https://dissolutiontech.com)
- [18. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [19. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [20. nsmn1.uh.edu \[nsmn1.uh.edu\]](https://nsmn1.uh.edu)
- [21. figshare.com \[figshare.com\]](https://figshare.com)
- [22. pubs.aip.org \[pubs.aip.org\]](https://pubs.aip.org)
- [23. osti.gov \[osti.gov\]](https://osti.gov)
- [24. Hansen solubility parameter - Wikipedia \[en.wikipedia.org\]](#)
- [25. kinampark.com \[kinampark.com\]](https://kinampark.com)
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